

A Comprehensive Technical Guide to the Aqueous Solubility of Trisodium Phosphate Dodecahydrate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Trisodium phosphate dodecahydrate

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This technical guide provides an in-depth analysis of the solubility of **trisodium phosphate dodecahydrate** ($\text{Na}_3\text{PO}_4 \cdot 12\text{H}_2\text{O}$) in water. This information is critical for a wide range of applications, including buffer preparation, formulation development, and cleaning protocols in laboratory and industrial settings.

Core Concepts of Solubility

The solubility of a substance is defined as the maximum amount of that solute that can dissolve in a given amount of solvent at a specific temperature to form a saturated solution. For **trisodium phosphate dodecahydrate**, a white, crystalline solid, its solubility in water is a key physical property. The dissolution process involves the dissociation of the ionic salt into trisodium (3Na^+) and phosphate (PO_4^{3-}) ions, which are then hydrated by water molecules.

Quantitative Solubility Data

The aqueous solubility of trisodium phosphate is significantly dependent on temperature. As the temperature of the water increases, the solubility of trisodium phosphate generally increases. The following table summarizes the quantitative solubility data for **trisodium**

phosphate dodecahydrate in water at various temperatures, compiled from established chemical reference sources.

Temperature (°C)	Solubility (g/100 mL of water)
20	28.3 ^[1]

Note: Some sources may report the solubility of anhydrous trisodium phosphate (Na_3PO_4), which will differ from the dodecahydrate form. For clarity, the data presented here is for the dodecahydrate form where specified. One source indicates a solubility of 258 g/L at 20 °C, which is equivalent to 25.8 g/100 mL^[2]. Another source provides a value of 285 g/L, which converts to 28.5 g/100 mL.

Experimental Protocol for Determining Solubility

The following is a detailed methodology for the experimental determination of the solubility of **trisodium phosphate dodecahydrate** in water. This protocol is based on the gravimetric method, a common and reliable technique for solubility measurements of inorganic salts.

Materials:

- **Trisodium phosphate dodecahydrate** (analytical grade)
- Deionized or distilled water
- Temperature-controlled water bath or incubator
- Beakers or flasks
- Stirring apparatus (magnetic stirrer and stir bars)
- Calibrated thermometer
- Filtration apparatus (e.g., Buchner funnel, filter paper, vacuum flask)
- Pre-weighed drying dishes
- Analytical balance

- Drying oven

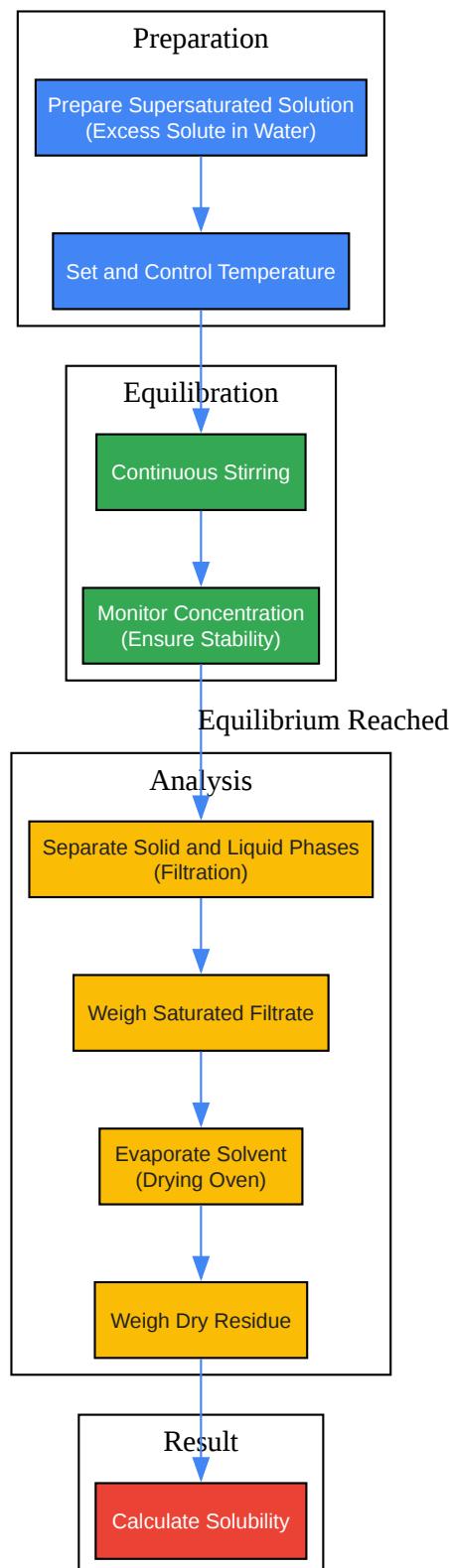
Procedure:

- Preparation of Saturated Solution:
 - Add an excess amount of **trisodium phosphate dodecahydrate** to a known volume of deionized water in a beaker. The excess solid is crucial to ensure that the solution becomes saturated.
 - Place the beaker in a temperature-controlled water bath set to the desired temperature.
 - Continuously stir the mixture using a magnetic stirrer to facilitate the dissolution process and ensure the solution reaches equilibrium. The time to reach equilibrium can vary, so stirring for several hours is recommended.
- Equilibrium Attainment:
 - To confirm that equilibrium has been reached, periodically take small, filtered samples of the supernatant and determine their concentration. Equilibrium is achieved when the concentration of subsequent samples remains constant.
- Phase Separation:
 - Once equilibrium is established, cease stirring and allow the undissolved solid to settle.
 - Carefully decant the supernatant (the saturated solution) and filter it to remove any remaining solid particles. It is critical to maintain the temperature of the solution during filtration to prevent precipitation of the solute. This can be achieved by using a pre-warmed filtration apparatus.
- Gravimetric Analysis:
 - Accurately weigh a clean, dry evaporating dish.
 - Pipette a known volume of the clear, saturated filtrate into the pre-weighed dish.

- Place the evaporating dish in a drying oven set to a temperature that will evaporate the water without decomposing the trisodium phosphate (e.g., 105-110 °C).
- Heat the sample until all the water has evaporated and a constant weight of the dry solid is achieved. This is confirmed by repeated cycles of heating, cooling in a desiccator, and weighing until the mass no longer changes.
- Calculation of Solubility:
 - Calculate the mass of the dissolved **trisodium phosphate dodecahydrate** by subtracting the initial weight of the evaporating dish from the final weight.
 - The solubility can then be expressed in grams per 100 mL of water or other desired units.

Visualization of Experimental Workflow

The logical flow of the experimental protocol for determining the solubility of **trisodium phosphate dodecahydrate** can be visualized as follows:

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References

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- To cite this document: BenchChem. [A Comprehensive Technical Guide to the Aqueous Solubility of Trisodium Phosphate Dodecahydrate]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b154261#solubility-of-trisodium-phosphate-dodecahydrate-in-water>]

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